

RU-25055 chemical structure and properties

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Compound of Interest

Compound Name: RU-25055

Cat. No.: B1680167

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In-Depth Technical Guide: RU-25055

For Researchers, Scientists, and Drug Development Professionals

Abstract

RU-25055 is a synthetic steroid that has been identified as a potent antiglucocorticoid. Its chemical structure, characterized by a modified steroid backbone, allows it to interact with the glucocorticoid receptor (GR), thereby antagonizing the effects of endogenous and synthetic glucocorticoids. This technical guide provides a comprehensive overview of the available information on **RU-25055**, including its chemical structure, properties, and its known biological activities. While specific quantitative data on its physicochemical and pharmacological properties are limited in publicly accessible literature, this guide consolidates the existing knowledge to support further research and drug development efforts.

Chemical Structure and Properties

RU-25055 is an organic molecule with the molecular formula $C_{24}H_{26}O_2S$.^[1] Its chemical identity is further defined by its CAS Number: 67983-56-6.^[1]

Chemical Structure

The two-dimensional chemical structure of **RU-25055** is depicted below. The structure was generated based on its SMILES (Simplified Molecular Input Line Entry System) string: C[C@@]12--INVALID-LINK--C4=CC=CS4)=C5C(CC3)=CC(=O)CC5)[H])(CC[C@]2(C#C)O)[H].^[1]

The image you are requesting does not exist or is no longer available.

imgur.com

> Figure 1: 2D Chemical Structure of

RU-25055.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **RU-25055**, such as melting point, boiling point, and solubility, are not readily available in the surveyed literature. However, some basic properties can be summarized.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₆ O ₂ S	[1]
Molecular Weight	394.5 g/mol	Calculated
CAS Number	67983-56-6	[1]
SMILES	C[C@@]12--INVALID-LINK--C4=CC=CS4)=C5C(CC3)=CC(=O)CC5)[H])(CC[C@]2(C#C)O)[H]	[1]

Pharmacological Properties and Mechanism of Action

RU-25055 is classified as a potent antiglucocorticoid.[2] This classification indicates that its primary mechanism of action involves the antagonism of the glucocorticoid receptor.

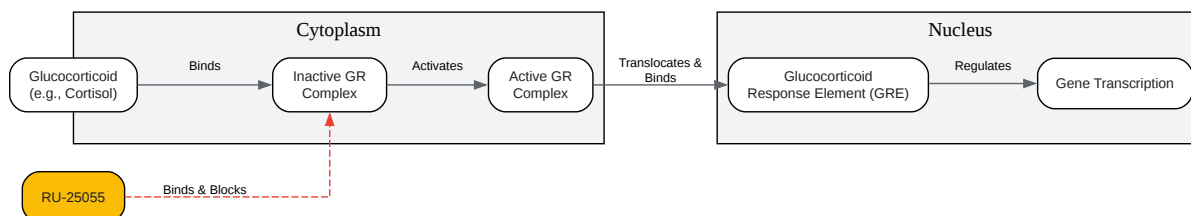
Glucocorticoid Receptor Antagonism

The antiglucocorticoid activity of **RU-25055** suggests that it binds to the glucocorticoid receptor, likely in a competitive manner with endogenous glucocorticoids like cortisol. By occupying the receptor without initiating the full cascade of downstream signaling events that agonists would, **RU-25055** effectively blocks the physiological and pharmacological effects of glucocorticoids.

Quantitative data on the binding affinity of **RU-25055** to the glucocorticoid receptor (e.g., K_i or IC_{50} values) are not specified in the currently available literature.

Signaling Pathways

As a glucocorticoid receptor antagonist, **RU-25055** is expected to modulate signaling pathways that are typically regulated by glucocorticoids. The canonical pathway involves the binding of a glucocorticoid agonist to the cytoplasmic GR, leading to its translocation to the nucleus, where it acts as a transcription factor to regulate the expression of target genes. By blocking this initial binding step, **RU-25055** would prevent these downstream transcriptional changes.



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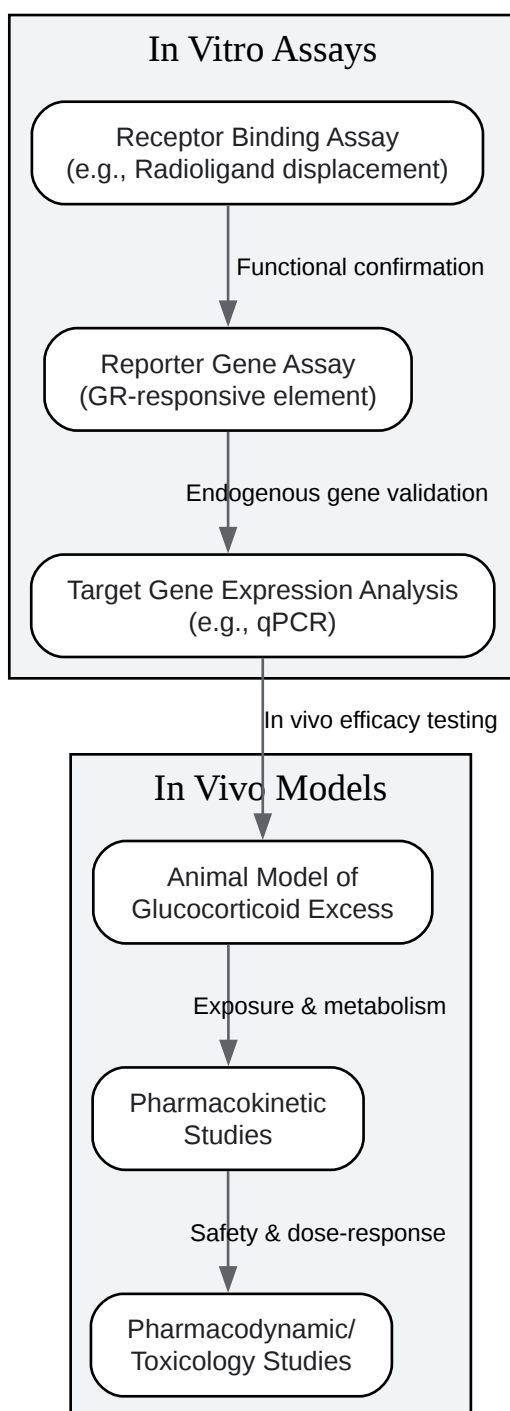
*Caption: Proposed mechanism of **RU-25055** as a glucocorticoid receptor antagonist.*

Experimental Data and Protocols

Detailed experimental protocols for the synthesis of **RU-25055** or its use in specific in vitro or in vivo assays are not extensively documented in publicly available scientific literature. However, one study mentions its use in inhibiting the early antigen production of the Epstein-Barr virus (EBV) induced by dexamethasone, indicating its utility in cell-based assays to probe glucocorticoid-dependent processes.^[2]

Example Experimental Workflow: Investigating GR Antagonism

While a specific protocol for **RU-25055** is not available, a general workflow for characterizing a potential GR antagonist is outlined below.



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Caption: General experimental workflow for characterizing a glucocorticoid receptor antagonist.

Conclusion and Future Directions

RU-25055 is a synthetic antiglucocorticoid with a defined chemical structure. Its primary pharmacological action is the antagonism of the glucocorticoid receptor. While its existence and general function are noted, there is a significant lack of detailed, publicly available data regarding its specific physicochemical properties, quantitative pharmacological parameters, and comprehensive experimental protocols.

For researchers, scientists, and drug development professionals, **RU-25055** represents a chemical entity with potential for further investigation. Future studies should focus on:

- **Quantitative Characterization:** Determining key physicochemical properties (solubility, pKa, logP) and pharmacological parameters (GR binding affinity, functional antagonism potency).
- **Elucidation of In Vitro and In Vivo Effects:** Conducting comprehensive studies to understand its efficacy and safety profile in relevant cellular and animal models.
- **Exploration of Therapeutic Potential:** Investigating its utility in conditions associated with glucocorticoid excess or dysregulation.

The information provided in this guide serves as a foundational resource for stimulating and guiding such future research endeavors.

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References

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- 2. Endocrinology (Inhibitors Agonists Modulators Antagonists) | MedChemExpress [medchemexpress.eu]
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